

Tisolagiline Technical Support Center: Storage and Handling Guide

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Compound of Interest

Compound Name: Tisolagiline

Cat. No.: B608322

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This technical support center provides researchers, scientists, and drug development professionals with best practices for the storage and handling of **Tisolagiline**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues to ensure the integrity and stability of the compound throughout experimental workflows.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **Tisolagiline**?

Solid **Tisolagiline** powder should be stored in a tightly sealed container in a dry environment. For long-term storage, refer to the temperature guidelines provided by the supplier.

2. How should I store **Tisolagiline** stock solutions?

Tisolagiline stock solutions, typically prepared in DMSO, require specific temperature conditions to maintain stability. It is crucial to protect these solutions from light.^[1]

3. The recommended storage time for a stock solution at -20°C seems to vary between suppliers. What should I do?

Different suppliers may provide slightly different stability data. One supplier suggests a storage period of up to 6 months at -20°C, while another recommends a shorter duration of 1 month.^[1] ^[2] It is best practice to adhere to the shorter recommended storage time to minimize the risk of degradation. For critical experiments, preparing fresh solutions is always the preferred method.

4. Is **Tisolagiline** sensitive to light?

Yes, it is recommended to protect **Tisolagiline** stock solutions from light, suggesting potential photosensitivity.^[1] While detailed photostability studies are not readily available, it is best practice to store both solid compound and solutions in amber vials or containers wrapped in foil.

5. What is the recommended procedure for dissolving **Tisolagiline**?

Tisolagiline is soluble in DMSO.^[2] For in vivo experiments, it is advised to prepare the working solution fresh on the day of use.^[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results	Compound degradation due to improper storage.	Verify storage conditions (temperature, light exposure) against the recommended guidelines. If in doubt, use a fresh vial of the compound.
Precipitate observed in the stock solution upon thawing	Poor solubility at lower temperatures or solvent evaporation.	Gently warm the solution and vortex or sonicate to redissolve the compound. Ensure the vial is properly sealed to prevent solvent evaporation.
Difficulty dissolving the solid compound	Insufficient solvent or use of an inappropriate solvent.	Confirm the solubility information from the supplier. DMSO is a commonly used solvent. ^[2] Use sonication to aid dissolution if necessary. ^[1]

Quantitative Data Summary

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	-20°C	12 Months[2]	Keep container tightly closed.
4°C	6 Months[2]	Keep container tightly closed.	
In Solvent (e.g., DMSO)	-80°C	6 Months[1][2]	Protect from light.[1]
-20°C	1 to 6 Months[1][2]	Protect from light.[1]	

Experimental Protocols

Protocol for Preparation of **Tisolagiline** Stock Solution (10 mM in DMSO)

Materials:

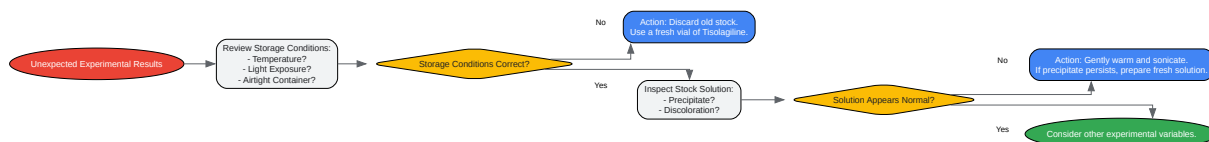
- **Tisolagiline** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Sonicator (optional)

Methodology:

- Allow the vial of solid **Tisolagiline** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Tisolagiline** powder using a calibrated balance in a chemical fume hood.

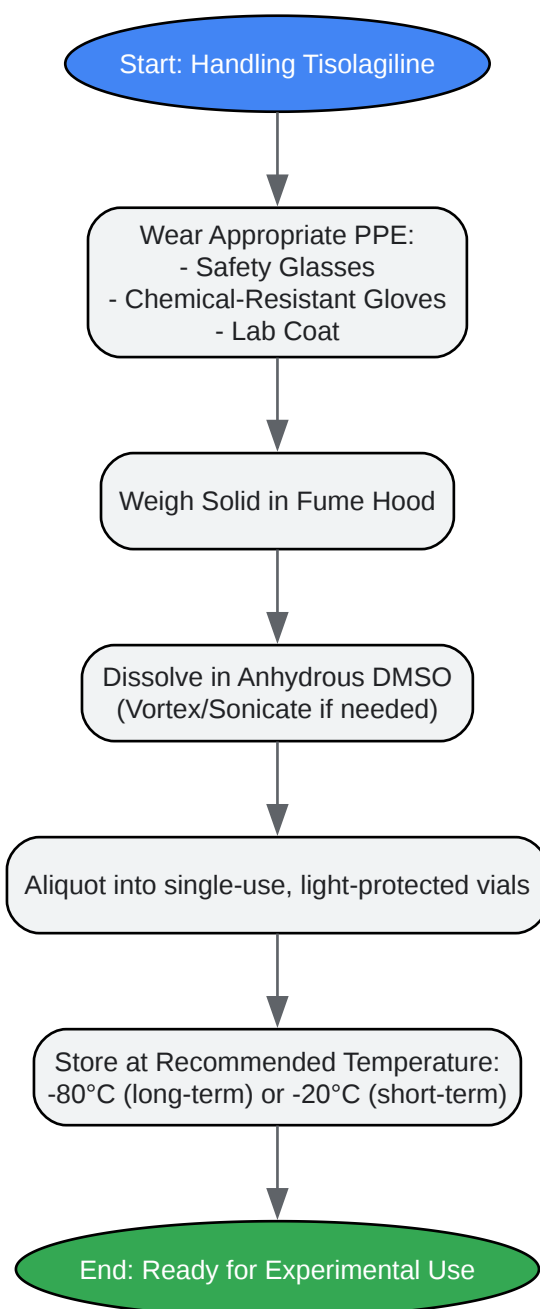
- Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **Tisolagiline** is 322.33 g/mol .[2]
- Add the calculated volume of DMSO to the vial containing the **Tisolagiline** powder.
- Vortex the solution until the solid is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution.[1]
- Aliquot the stock solution into smaller, single-use volumes in light-protected tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1-6 months), protected from light.[1][2]

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.



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Caption: Recommended workflow for handling and preparing **Tisolagiline** stock solutions.

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References

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